

Chemical Profile and Synthesis Applications

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Compound Focus: Trivertal

CAS No.: 27939-60-2

Cat. No.: S1897961

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Trivertal is an organic molecule (C₉H₁₄O) with two chiral centers. The commercially available product is typically a **95/5 mixture of cis and trans isomers** and is a common fragrance and flavor ingredient, also known as "2,4-ivy carbaldehyde" [1]. Its significance in research stems from its use as an economical precursor for synthesizing Stable Cyclic (Alkyl)(Amino)Carbenes (CAACs), which are valuable as ligands in transition metal catalysis [2].

The synthetic pathway for a rigid CAAC ligand (CAAC **1d**) from **Trivertal**, as detailed in the literature [2], is summarized below. The key reaction yields are provided for reference.

Step	Reactant(s)	Product	Key Reaction	Reported Yield
1	Trivertal (4)	Enamine (5)	Condensation	94%
2	Enamine (5)	Compound (6)	Alkylation	90%
3	Compound (6)	Cyclic Aldiminium Salt (7)	Hydroiminiumation	74%
4	Salt (7)	CAAC 1d	Deprotonation	95%
5	CAAC 1d	Gold(I) Complex 2d	Ligand Exchange	87%

This workflow illustrates the conversion of the commercial fragrance material **Trivertal** into a sophisticated catalytic agent. The following diagram maps out this transformation:

Synthetic route from **Trivertal** to a gold CAAC complex.

Catalytic Performance in Hydroamination

The gold(I) complex **2d**, derived from **Trivertal**, serves as an efficient catalyst. When activated with $\text{KB}(\text{C}_6\text{F}_5)_4$, it facilitates the **hydroamination of internal alkynes with secondary dialkyl amines**, a reaction with few precedents [2]. Its performance is comparable to catalysts based on more expensive precursors.

The utility of catalyst **2d** is demonstrated in a one-pot, three-component synthesis of 1,2-dihydroquinoline derivatives [2]. This method uses an internal alkyne, a secondary aryl amine, and a terminal alkyne, allowing for the creation of products with three different substituents (R^1 , R^2 , R^3), expanding the structural diversity of accessible compounds.

Natural Occurrence and Bioactive Context

Trivertal is identified as a minor volatile constituent in the essential oil of *Murraya koenigii* (curry leaf tree) [3]. In a chemical profiling study, **Trivertal constituted 0.35%** of the identified volatile compounds in the leaf oil [3].

Murraya koenigii is rich in carbazole alkaloids and other compounds studied for various pharmacological activities, including potential neuroprotective effects [4]. While the plant's extracts and specific alkaloids like mahanimbicine are investigated for bioactive properties, **Trivertal** itself is a fragrance component, and the search results do not directly indicate pharmaceutical applications for it.

Key Takeaways for Researchers

- **Proven Catalytic Utility:** **Trivertal** is a viable, cost-effective building block for synthesizing sterically demanding CAAC ligands.
- **Reaction Scope:** CAAC-gold complexes from **Trivertal** enable challenging reactions like hydroamination of internal alkynes and multi-component syntheses of nitrogen heterocycles.
- **Safety Profile:** As a chemical, **Trivertal** is classified as a combustible liquid that can cause skin irritation and allergic skin reactions [1].

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References

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